

Using 3,7-Dichlorocinnoline as a building block for novel compounds

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Compound of Interest

Compound Name: 3,7-Dichlorocinnoline

CAS No.: 817209-49-7

Cat. No.: B13129858

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This guide outlines the technical application of **3,7-Dichlorocinnoline** (CAS: 817209-49-7) as a bifunctional building block in medicinal chemistry.

Part 1: Technical Profile & Reactivity Logic

3,7-Dichlorocinnoline is a 1,2-benzodiazine scaffold characterized by two chemically distinct chlorine substituents. Its utility in drug discovery stems from the orthogonal reactivity of the C3 and C7 positions, allowing for sequential, regioselective functionalization.

Mechanistic Basis of Reactivity

- C3-Position (Pyridine-like): The chlorine at C3 is adjacent to the N=N bond (specifically to N2). This position is electron-deficient due to the inductive withdrawal of the diaza-system, making it susceptible to Nucleophilic Aromatic Substitution (S_{Ar}).
 - Reactivity: High towards amines, alkoxides, and thiols.

- Condition: Thermal activation or mild base; no metal catalyst required.
- C7-Position (Benzene-like): The chlorine at C7 is located on the benzenoid ring. It is electronically deactivated relative to C3 and does not undergo S

Ar under standard conditions.

- Reactivity: Active in Palladium-Catalyzed Cross-Couplings (Suzuki, Buchwald-Hartwig, Sonogashira).
- Condition: Requires Pd(0)/Pd(II) catalyst and phosphine ligands.

Strategic Workflow: To maximize yield and selectivity, perform S

Ar at C3 first, followed by Pd-catalysis at C7. Reversing this order risks competing oxidative addition of Pd at the more electron-deficient C3-Cl bond.

Part 2: Experimental Protocols

Protocol A: Regioselective S Ar Functionalization at C3

Target: Introduction of amine motifs (e.g., morpholine, piperazine) at the 3-position.

Materials:

- **3,7-Dichlorocinnoline** (1.0 equiv)
- Nucleophile: Morpholine (1.2 equiv)
- Base:
(2.0 equiv) or DIPEA (1.5 equiv)
- Solvent: Acetonitrile (MeCN) or DMF (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve **3,7-dichlorocinnoline** (100 mg, 0.5 mmol) in anhydrous MeCN (3 mL) in a reaction vial.

- Addition: Add (138 mg, 1.0 mmol) followed by morpholine (52 L, 0.6 mmol).
- Reaction: Seal the vial and heat to 80°C for 4–6 hours.
 - Monitoring: Check TLC (Hexane/EtOAc 7:3). The starting material (higher R) should disappear, replaced by a fluorescent spot (lower R).
- Workup: Cool to room temperature. Dilute with water (10 mL) and extract with EtOAc (3 x 10 mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Purify via flash chromatography (SiO , 0-40% EtOAc in Hexanes).
- Yield Expectation: 85–95% of 7-chloro-3-morpholinocinnoline.

Protocol B: Palladium-Catalyzed Suzuki-Miyaura Coupling at C7

Target: Arylation of the benzenoid ring (C7) after C3 functionalization.

Materials:

- Substrate: 7-Chloro-3-morpholinocinnoline (from Protocol A) (1.0 equiv)
- Boronic Acid: Phenylboronic acid (1.5 equiv)
- Catalyst:
(5 mol%)

- Base:

(2.0 equiv)

- Solvent: 1,4-Dioxane/Water (4:1 ratio)

Step-by-Step Methodology:

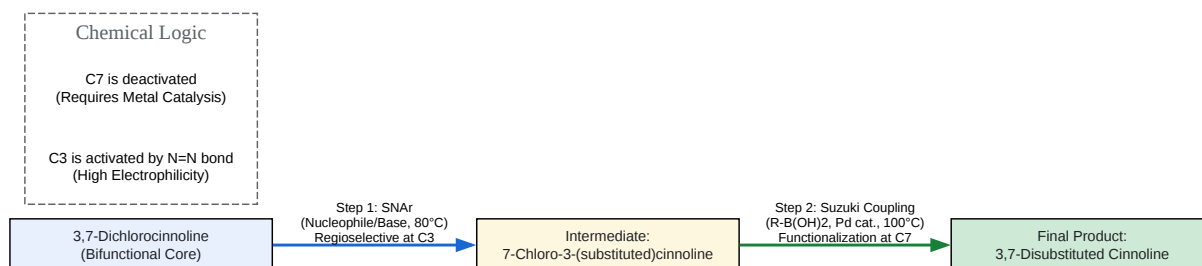
- Degassing: In a microwave vial, combine the substrate (0.5 mmol), phenylboronic acid (0.75 mmol), and
(1.0 mmol). Evacuate and backfill with Argon (3 cycles).
- Solvent Addition: Add degassed 1,4-Dioxane (4 mL) and Water (1 mL).
- Catalyst Addition: Add
(20 mg) under a positive stream of Argon. Cap quickly.
- Reaction: Heat at 100°C for 12 hours (oil bath) or 120°C for 30 mins (Microwave).
 - Note: The C3-amino group does not interfere; however, the C7-Cl bond requires robust ligands like dppf or XPhos for efficient oxidative addition.
- Workup: Filter through a Celite pad, washing with EtOAc. Concentrate filtrate.
- Purification: Flash chromatography (SiO₂, gradient elution).
- Validation: Confirm structure via
-NMR (loss of characteristic C7-Cl coupling patterns).

Part 3: Data & Visualization

Table 1: Comparative Reactivity Profile

Feature	C3-Chlorine	C7-Chlorine
Electronic Environment	-deficient (Diaza-activated)	-neutral (Benzenoid)
Primary Reaction	S Ar (Nucleophilic Subst.)	Pd-Catalyzed Cross-Coupling
Preferred Nucleophiles	Amines, Thiols, Alkoxides	Boronic acids, Stannanes, Amines (Buchwald)
Activation Energy	Low (Reacts at 60-80°C)	High (Requires Catalyst + >100°C)
Reaction Order	Step 1 (First)	Step 2 (Second)

Figure 1: Reaction Pathway Diagram



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Caption: Sequential functionalization strategy leveraging the electronic disparity between the C3 and C7 positions.

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